

# An In-depth Technical Guide to 2-Bromo-4-fluoropyridine

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## Compound of Interest

Compound Name: 2-Bromo-4-fluoropyridine

Cat. No.: B1291336

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the chemical properties of **2-Bromo-4-fluoropyridine**, a key building block in the synthesis of pharmaceuticals and agrochemicals.

## Core Chemical Data

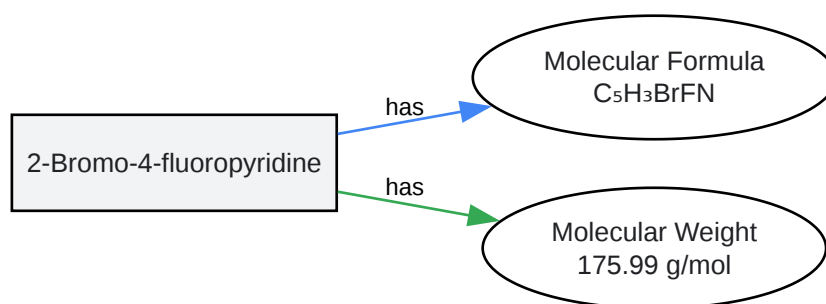
**2-Bromo-4-fluoropyridine** is a halogenated pyridine derivative valued for its utility in medicinal chemistry and material science.<sup>[1][2]</sup> Its chemical structure allows for versatile applications in creating novel compounds. The fundamental properties of this compound are summarized below.

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrFN
Molecular Weight	175.99 g/mol

The data presented in this table is corroborated by multiple sources.<sup>[1][3][4][5]</sup>

## Logical Relationship of Chemical Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Chemical Identity of **2-Bromo-4-fluoropyridine**.

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## References

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